

# Application Notes and Protocols: Isobutyl Propionate as a Chemical Intermediate

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## Compound of Interest

Compound Name: *Isobutyl propionate*

Cat. No.: *B1201936*

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## Introduction

**Isobutyl propionate** (CAS No. 540-42-1) is an ester recognized for its characteristic rum-like, fruity aroma, which has led to its widespread use as a flavoring agent in the food and beverage industry and as a fragrance ingredient in cosmetics.[1][2][3][4] Formed from isobutanol and propionic acid, this colorless liquid is soluble in organic solvents like ethanol and ether but has limited solubility in water.[5][6][7] Beyond its sensory applications, the chemical structure of **isobutyl propionate**—specifically its ester functional group—makes it a versatile chemical intermediate for a variety of organic syntheses.

This document provides detailed application notes and experimental protocols for the synthesis of **isobutyl propionate** and its subsequent use as a precursor in key chemical transformations. These reactions include transesterification, reduction to alcohols, and carbon-carbon bond formation via Grignard reactions, highlighting its utility in constructing more complex molecules.

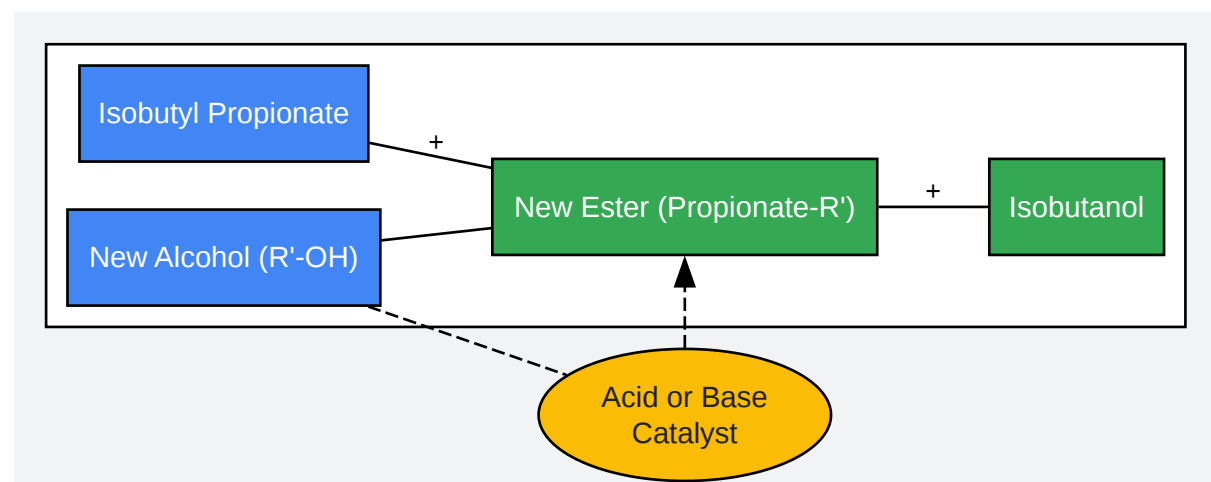
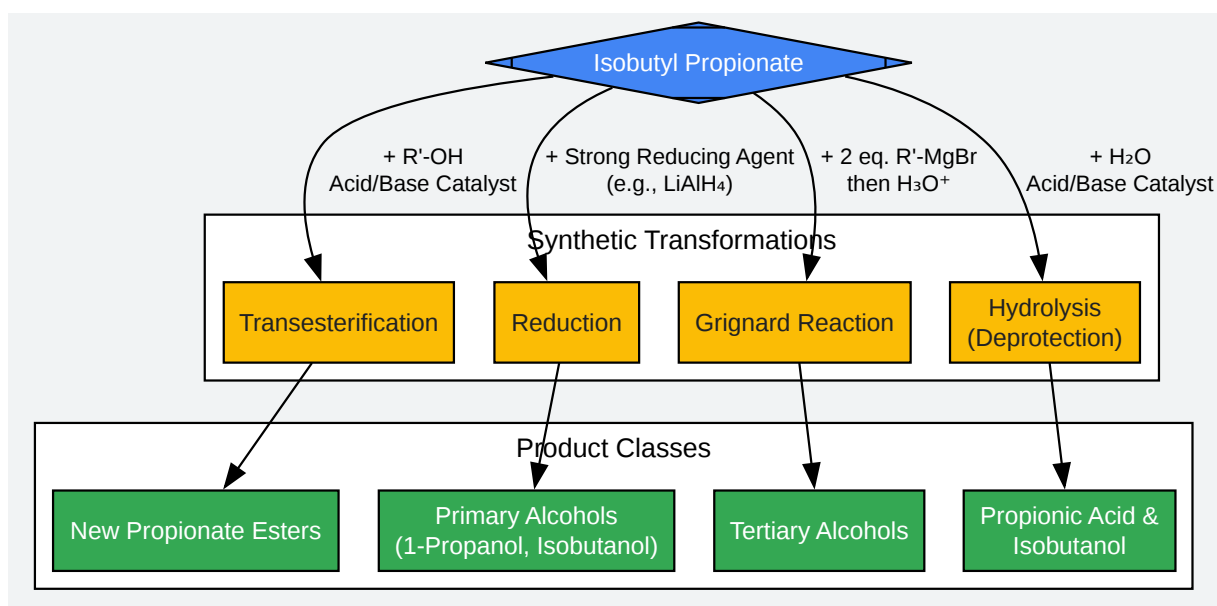
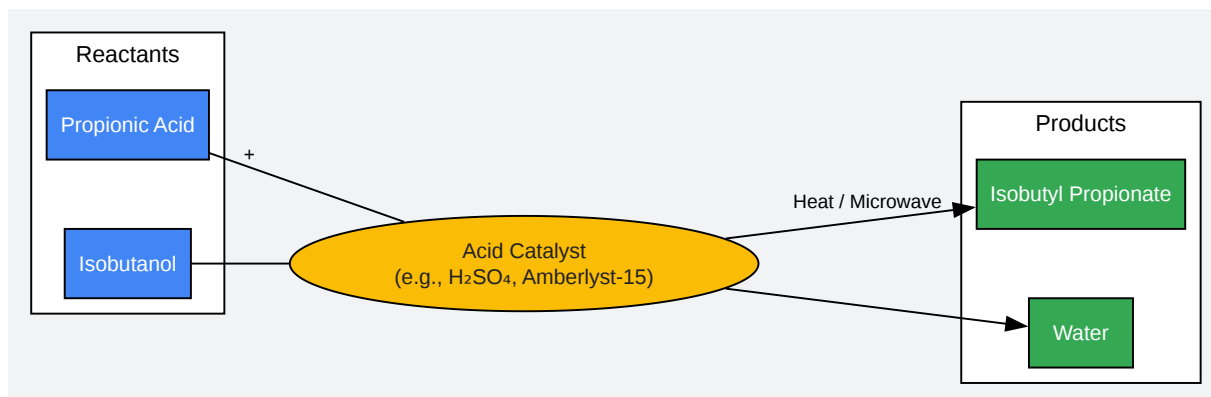
## Physicochemical Properties

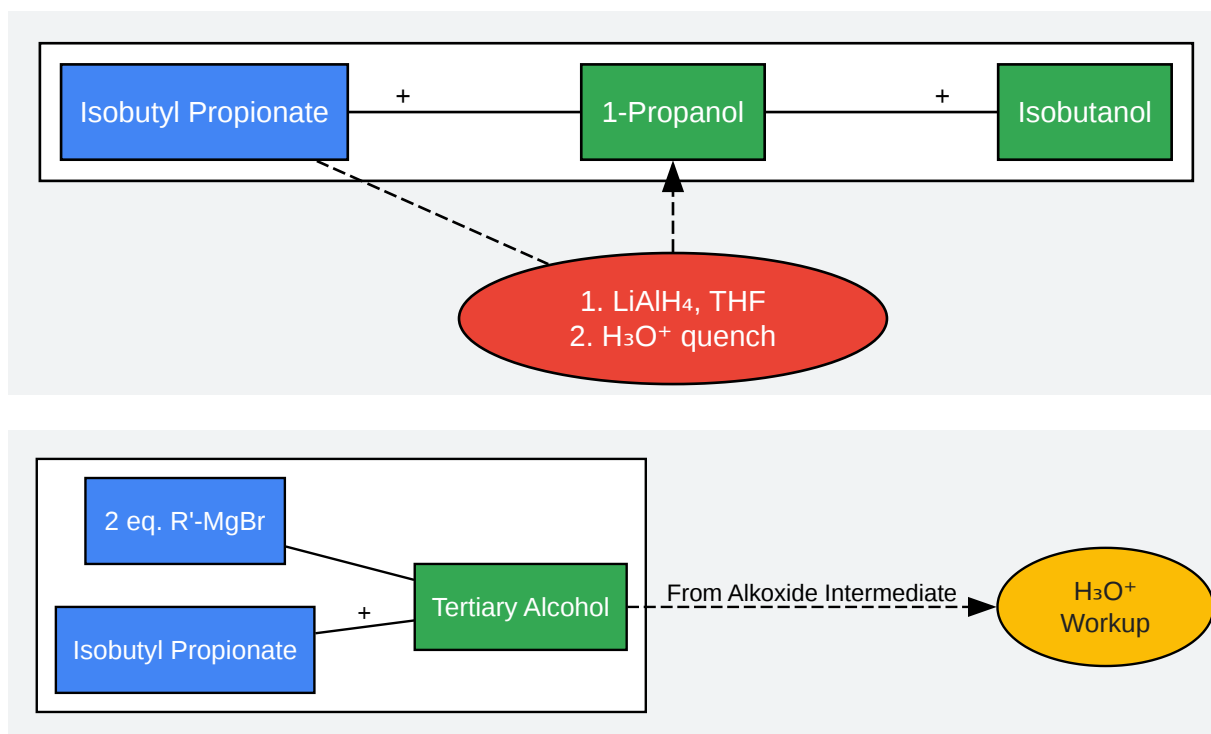
A summary of key physicochemical properties for **isobutyl propionate** is provided below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	[5]
Molecular Weight	130.18 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[4][7]
Odor	Fruity, rum-like	[2][4]
Melting Point	-71 °C	[7]
Boiling Point	66 °C at 60 mmHg	
Density	0.869 g/mL at 25 °C	[7]
Flash Point	26 °C (78.8 °F) - closed cup	
Solubility in Water	1.7 g/L	[4]

## Synthesis of Isobutyl Propionate

The most common method for synthesizing **isobutyl propionate** is the Fischer esterification of propionic acid and isobutanol.[9] This reaction is typically catalyzed by a strong acid. Greener methodologies, such as microwave-assisted synthesis and the use of solid acid catalysts, have been developed to improve efficiency and reduce hazardous waste.[1][10]





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## References

- 1. uwlax.edu [uwlax.edu]
- 2. journals.tubitak.gov.tr [journals.tubitak.gov.tr]
- 3. cosmileurope.eu [cosmileurope.eu]
- 4. Page loading... [wap.guidechem.com]
- 5. CAS 540-42-1: isobutyl propionate | CymitQuimica [cymitquimica.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Isobutyl propionate CAS#: 540-42-1 [amp.chemicalbook.com]
- 8. Isobutyl propionate | C<sub>7</sub>H<sub>14</sub>O<sub>2</sub> | CID 10895 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 9. homework.study.com [homework.study.com]
- 10. researchgate.net [researchgate.net]
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